

# Proper Disposal of Diethyl Azelate: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: Diethyl azelate

Cat. No.: B1215421

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For researchers, scientists, and drug development professionals, ensuring the safe and compliant disposal of chemical waste is a critical component of laboratory operations. This guide provides essential safety and logistical information for the proper disposal of **diethyl azelate**, a combustible liquid commonly used in various research and development applications.

While **diethyl azelate** is not classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), its combustible nature necessitates careful handling and disposal to ensure personnel safety and environmental protection.<sup>[1][2]</sup> Adherence to institutional and local regulations for chemical waste management is paramount.

## I. Pre-Disposal and Handling Precautions

Before beginning any disposal procedure, it is crucial to consult your institution's specific safety protocols and the material's Safety Data Sheet (SDS). Always handle **diethyl azelate** in a well-ventilated area, away from open flames or sources of ignition.

**Personal Protective Equipment (PPE):** When handling **diethyl azelate**, appropriate personal protective equipment should be worn. This includes:

- **Eye Protection:** Safety glasses with side shields or chemical safety goggles.<sup>[3]</sup>
- **Hand Protection:** Chemical-resistant gloves, such as nitrile or butyl rubber.<sup>[3]</sup>

- Skin Protection: A lab coat or other protective clothing to prevent skin contact.

## II. Diethyl Azelate Waste Collection and Storage

Unused or waste **diethyl azelate** should be collected in a dedicated, properly labeled waste container.

- Container Selection: Use a container that is compatible with **diethyl azelate**. High-density polyethylene (HDPE) or glass containers are generally suitable. The container must have a secure, tight-fitting lid to prevent spills and the release of vapors.
- Labeling: The waste container must be clearly labeled as "Hazardous Waste" or as required by your institution's waste management program.<sup>[4]</sup> The label should also clearly identify the contents as "Waste **Diethyl Azelate**."
- Segregation: Store the waste container in a designated, well-ventilated waste accumulation area, segregated from incompatible materials, particularly strong oxidizing agents.
- Storage: Keep the container tightly closed and store it in a cool, dry place away from heat and ignition sources.<sup>[1]</sup>

## III. Disposal Procedure

The primary method for the disposal of **diethyl azelate** is through a licensed chemical waste disposal service. Do not dispose of **diethyl azelate** down the drain or in regular trash.

Step-by-Step Disposal Guide:

- Waste Collection: Carefully transfer the waste **diethyl azelate** into the designated and labeled waste container. Avoid overfilling the container; a general rule is to fill it to no more than 80% capacity to allow for vapor expansion.
- Container Sealing and Labeling: Securely close the container lid. Ensure the "Hazardous Waste" label is complete and accurate, including the accumulation start date.
- Arrange for Pickup: Contact your institution's Environmental Health and Safety (EHS) department or the designated chemical waste coordinator to schedule a pickup.

- Record Keeping: Maintain accurate records of the amount of **diethyl azelate** disposed of, in accordance with your laboratory's and institution's protocols.

## IV. Empty Container Disposal

Empty containers that previously held **diethyl azelate** must also be disposed of properly.

- Triple Rinsing: The container should be triple rinsed with a suitable solvent (e.g., ethanol or acetone).[4][5]
- Rinsate Collection: The rinsate from the triple rinsing process must be collected and disposed of as hazardous waste along with the **diethyl azelate** waste.[5]
- Container Defacing: After triple rinsing and allowing the container to dry, completely deface or remove the original product label.[4]
- Final Disposal: The clean, defaced container can then typically be disposed of in the regular laboratory glass or plastic recycling stream, as per your institution's guidelines.[4]

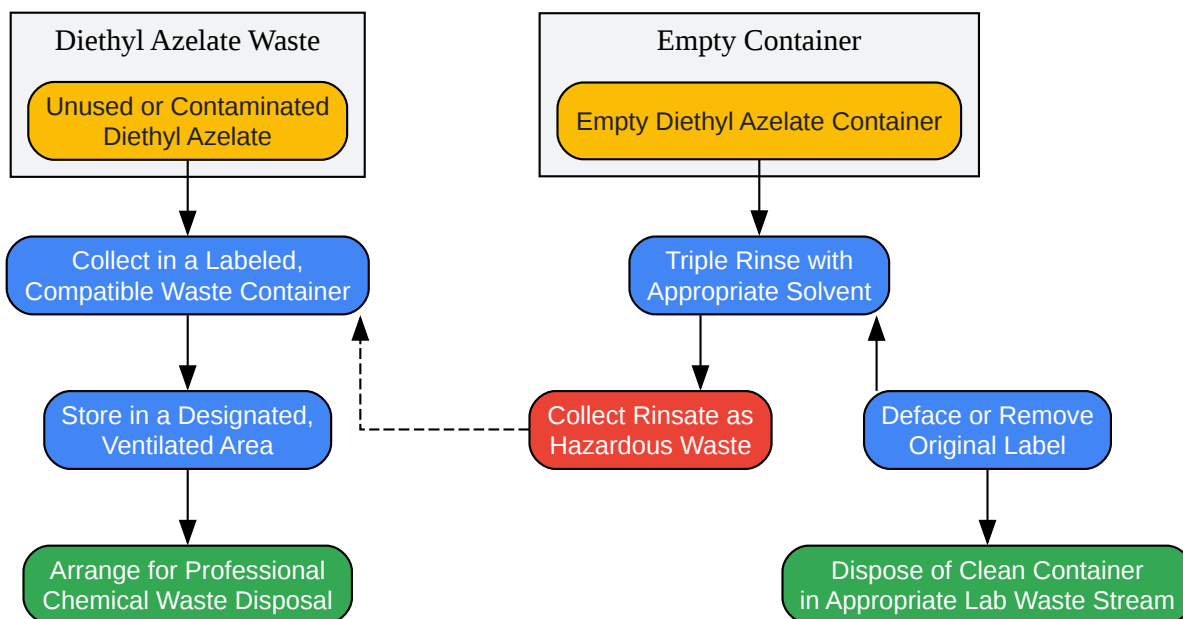
## Quantitative Data Summary

For quick reference, the following table summarizes key quantitative data for **diethyl azelate**.

Property	Value
Flash Point	> 113 °C (> 235 °F)[1][3]
Boiling Point	172 °C @ 24 hPa[1]
Density	0.973 g/mL at 25 °C[1]
Water Solubility	Low / Insoluble[3]

## Disposal Decision Workflow

The following diagram illustrates the decision-making process for the proper disposal of **diethyl azelate** and its empty containers.



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